

Lorglumide Sodium Solubility: A Technical Support Guide for Researchers

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Compound of Interest

Compound Name: *Lorglumide Sodium*

CAS No.: *1021868-76-7*

Cat. No.: *B053876*

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Welcome to the technical support center for **Lorglumide Sodium**. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth, field-proven insights into the solubility characteristics of **Lorglumide Sodium**. Here, we will address common challenges and questions encountered during its experimental use, moving beyond simple data points to explain the underlying chemical principles and provide robust, validated protocols.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **Lorglumide Sodium** in common laboratory solvents?

The solubility of **Lorglumide Sodium** can vary between suppliers and is highly dependent on the specific lot of the compound and the solvent conditions. It's crucial to consult the Certificate of Analysis (CoA) for your specific batch. However, based on compiled data, the following table provides a summary of reported solubility values.

Solvent	Reported Solubility (Concentration)	Molar Equivalent (MW: 481.39 g/mol)	Notes
DMSO	90 - 100 mg/mL[1][2]	~187 - 208 mM	Sonication and gentle warming may be required.[1][2] Use of newly opened, anhydrous DMSO is critical.[2]
Water	≥ 100 mg/mL[1][2]	≥ 208 mM	Sonication is recommended to aid dissolution.[1]
PBS (Phosphate-Buffered Saline)	50 mg/mL[2]	~104 mM	Requires sonication. Solubility can be pH-dependent.[2][3]
Ethanol	≤ 1 mg/mL[4]	~2.08 mM	Considered sparingly soluble.
Methanol	Soluble[5][6]	-	Quantitative data is not consistently reported.
Dimethylformamide (DMF)	1 mg/mL[4]	~2.08 mM	-

Note: The designation "≥" indicates that the saturation point was not reached at the specified concentration.

Q2: I'm seeing conflicting solubility data for Lorglumide Sodium in DMSO from different sources. Why is this, and which value should I trust?

This is a common and important observation. The discrepancy in reported DMSO solubility (ranging from 1 mg/mL to 100 mg/mL) can be attributed to several factors:

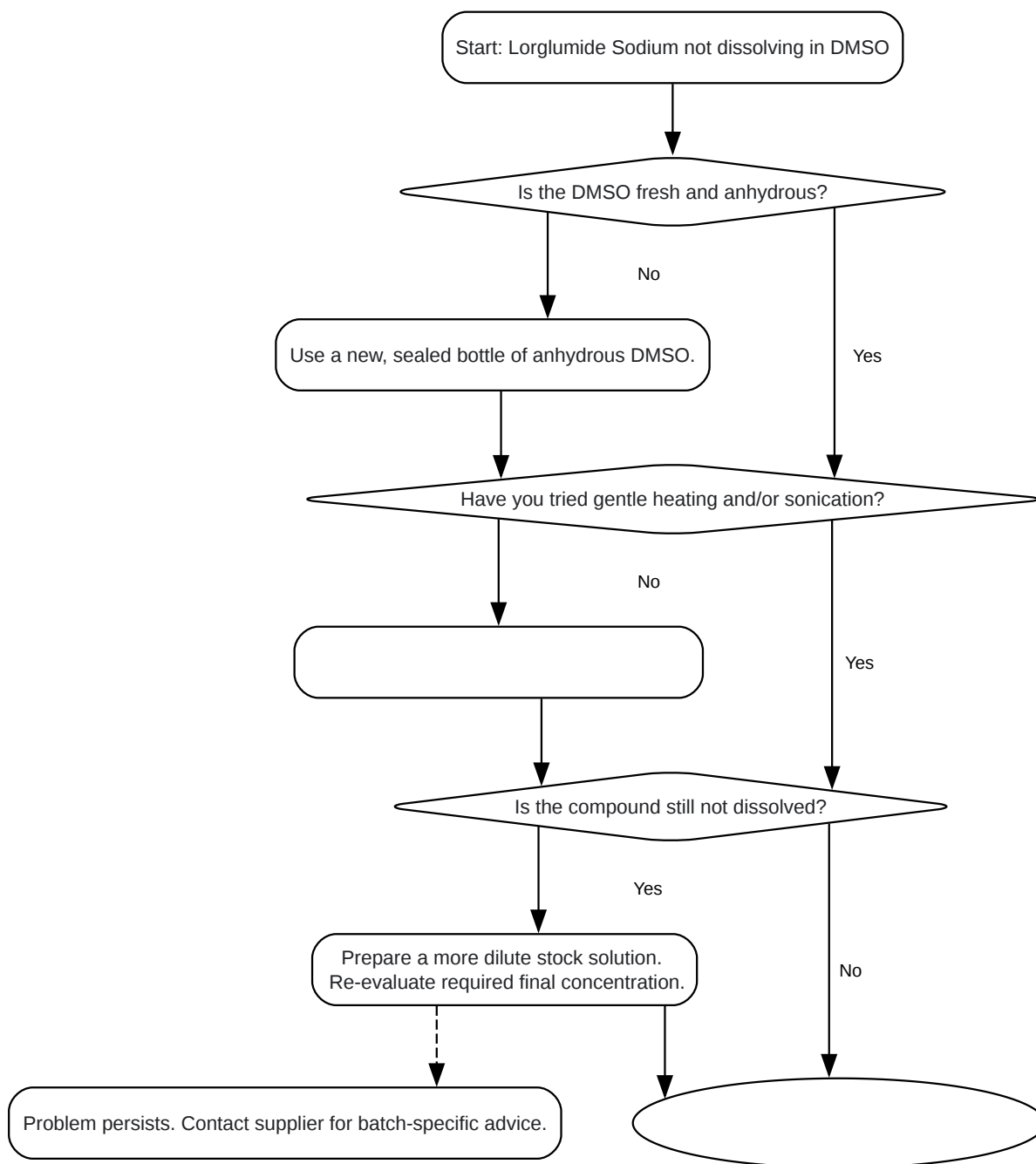
- **Compound Purity and Salt Form:** Minor variations in the synthesis and purification of **Lorglumide Sodium** between batches and manufacturers can influence its crystalline structure and, consequently, its solubility.
- **Hygroscopicity of DMSO:** Dimethyl sulfoxide is highly hygroscopic, meaning it readily absorbs moisture from the atmosphere.^[2] Water absorbed into the DMSO can significantly reduce the solubility of certain compounds. One supplier explicitly notes that hygroscopic DMSO has a significant impact on the solubility of their product.^[2]
- **Experimental Conditions:** The methods used to determine solubility (e.g., temperature, sonication time, rate of dissolution) can differ, leading to varied results.

Our Recommendation: For initial experiments, it is prudent to start with a more conservative value (e.g., preparing a stock solution at a lower concentration like 10-20 mg/mL). Always use fresh, high-purity, anhydrous DMSO to prepare your stock solutions.

Troubleshooting Guide

Issue 1: My Lorglumide Sodium is not fully dissolving in DMSO, even at concentrations reported to be soluble.

If you are experiencing difficulty dissolving **Lorglumide Sodium** in DMSO, follow this troubleshooting workflow:



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Caption: Troubleshooting workflow for dissolving **Lorglumide Sodium** in DMSO.

Causality Explained:

- **Anhydrous DMSO is Key:** As previously mentioned, water in DMSO can act as an anti-solvent for **Lorglumide Sodium**, causing it to precipitate or resist dissolution.[2] Starting with a fresh, sealed bottle of anhydrous DMSO is the most critical first step.
- **Physical Assistance:** Sonication provides energy to break down powder aggregates, increasing the surface area available for solvation.[3] Gentle warming increases the kinetic energy of the solvent molecules, enhancing their ability to overcome the lattice energy of the solid compound.[3] However, excessive heat should be avoided to prevent potential degradation.

Issue 2: After preparing a clear stock solution in DMSO, the compound precipitates when I dilute it into my aqueous buffer (e.g., PBS, cell culture media).

This is a classic issue of solvent mismatch and is a common challenge when working with compounds that have high solubility in organic solvents but lower solubility in aqueous solutions.

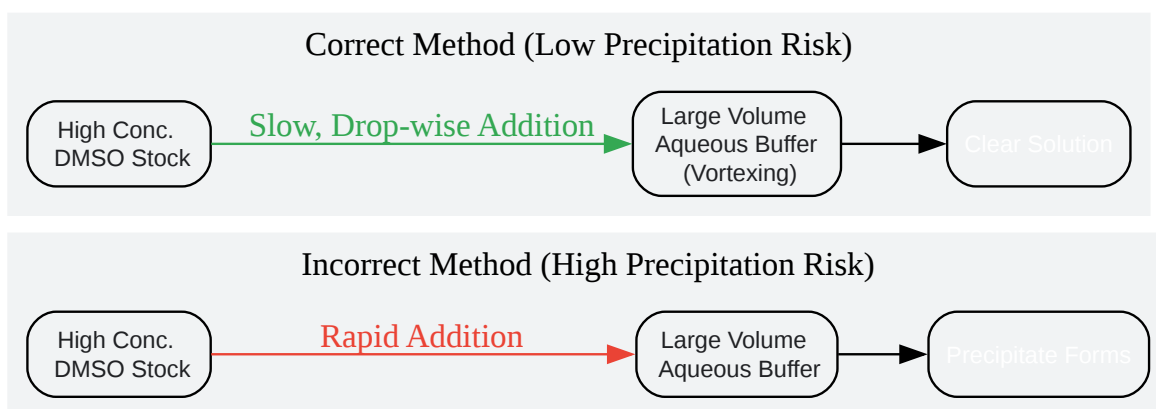
Expert Insights & Protocol:

The core issue is that when a concentrated DMSO stock is rapidly introduced into an aqueous environment, the local concentration of the compound can momentarily exceed its aqueous solubility limit before the DMSO has had a chance to disperse. This leads to precipitation.

Validated Dilution Protocol to Prevent Precipitation:

- **Warm the Aqueous Buffer:** Pre-warming your PBS or cell culture medium to 37°C can slightly increase the solubility of **Lorglumide Sodium**. [3]
- **Vortex During Addition:** While vigorously vortexing the aqueous buffer, add the DMSO stock solution drop-wise and slowly. This ensures rapid mixing and prevents the formation of localized high concentrations of the compound.

- Use an Intermediate Dilution Step: For very high final concentrations, consider a two-step dilution. First, dilute the DMSO stock into a smaller volume of the aqueous buffer, then add this intermediate solution to the final volume.
- Limit Final DMSO Concentration: The final concentration of DMSO in your experiment should be kept as low as possible, ideally below 0.5%, as DMSO can have its own biological effects.
[7]



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Caption: Comparison of dilution methods for DMSO stock solutions into aqueous buffers.

Issue 3: How should I store my Lorglumide Sodium solutions to ensure stability?

Solution stability is critical for reproducible experimental results.

- Powder Form: **Lorglumide Sodium** powder should be stored at -20°C for long-term stability (up to 3 years is often cited).[1]
- Stock Solutions:
 - In DMSO: Prepare fresh if possible. If storage is necessary, aliquot into single-use volumes and store at -80°C for up to 6 months or -20°C for up to 1 month.[2] Avoid repeated freeze-thaw cycles.

- In Water/Aqueous Buffer: It is strongly recommended to prepare aqueous solutions fresh on the day of use. The stability of **Lorglumide Sodium** in aqueous solutions can be pH-dependent, and it may be more susceptible to hydrolysis over time.[8]

Self-Validating Protocol: If you are conducting a long-term experiment, it is good practice to run a quality control check on your stored stock solution. This could involve comparing its performance to a freshly prepared solution in a simple functional assay.

In-Vivo Formulation Preparation

For researchers conducting animal studies, preparing a stable and homogenous formulation is paramount.

Example Protocol for an In-Vivo Formulation (Clear Solution):

This protocol is adapted from supplier recommendations and is designed to create a clear solution suitable for injection.[2]

- Prepare a Concentrated DMSO Stock: First, dissolve **Lorglumide Sodium** in 100% DMSO to a known concentration (e.g., 20.8 mg/mL).
- Sequential Solvent Addition:
 - Take the required volume of your DMSO stock solution.
 - Add it to 9 volumes of corn oil.
 - Mix thoroughly by vortexing or sonication until a clear solution is achieved.
 - This results in a final solvent composition of 10% DMSO and 90% Corn Oil.[1][2]

Important Considerations for In-Vivo Formulations:

- Suspensions: If a higher concentration is needed that exceeds the solubility in a clear solution, a suspended solution can be prepared using vehicles like 20% SBE- β -CD in saline. [2] Note that suspensions require vigorous mixing before each administration to ensure uniform dosing.

- Biocompatibility: Always ensure your final formulation and solvent concentrations are appropriate and well-tolerated for your specific animal model and route of administration.

References

- Isolation and characterization of a degradation product in leflunomide and a validated selective stability-indicating HPLC–UV method for their quantification - NIH.[\[Link\]](#)
- Strategies to Address Low Drug Solubility in Discovery and Development - ResearchGate.[\[Link\]](#)
- **Lorglumide Sodium** LKT Laboratories, Inc. - Amazon S3.[\[Link\]](#)
- Segmental-Dependent Solubility and Permeability as Key Factors Guiding Controlled Release Drug Product Development - NIH.[\[Link\]](#)
- Factors affecting drug absorption 1. Physiological Factors.[\[Link\]](#)
- Isolation and characterization of a degradation product in leflunomide and a validated selective stability-indicating HPLC-UV method for their quantification - ResearchGate.[\[Link\]](#)
- Salts of Therapeutic Agents: Chemical, Physicochemical, and Biological Considerations - Digital Commons @ USF - University of South Florida.[\[Link\]](#)
- Dimethyl Sulfoxide (DMSO) Solubility Data.[\[Link\]](#)
- Inhibitory effect of dimethyl sulfoxide on the development of gastrointestinal nematode larvae in the larval development test - NIH.[\[Link\]](#)
- Kinetics and mechanism of degradation of cefotaxime sodium in aqueous solution - PubMed.[\[Link\]](#)

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Sources

- 1. Lorglumide sodium salt | cholecystokinin | TargetMol [targetmol.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. apexbt.com [apexbt.com]
- 5. Lorglumide Sodium - LKT Labs [lktlabs.com]
- 6. s3.amazonaws.com [s3.amazonaws.com]
- 7. Inhibitory effect of dimethyl sulfoxide on the development of gastrointestinal nematode larvae in the larval development test - PMC [pubmed.ncbi.nlm.nih.gov]
- 8. Kinetics and mechanism of degradation of cefotaxime sodium in aqueous solution - PubMed [pubmed.ncbi.nlm.nih.gov]
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